

# IUPAC name for 1-tert-butyl-4-nitrobenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-tert-Butyl-4-nitrobenzene

Cat. No.: B034581

[Get Quote](#)

An In-Depth Technical Guide to **1-tert-butyl-4-nitrobenzene**

## Introduction

**1-tert-butyl-4-nitrobenzene** is an aromatic organic compound characterized by a benzene ring substituted with a tert-butyl group and a nitro group at the para position.<sup>[1]</sup> The presence of the sterically bulky tert-butyl group and the electron-withdrawing nitro group imparts unique chemical properties and reactivity to the molecule.<sup>[1][2]</sup> This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, tailored for researchers, scientists, and professionals in drug development.

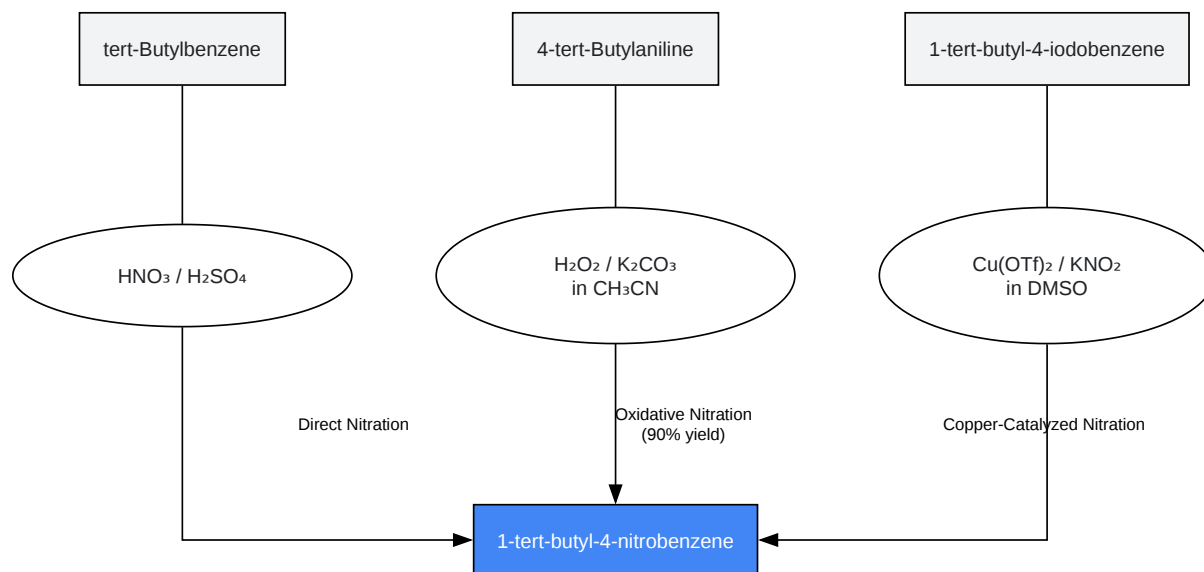
## Chemical and Physical Properties

The fundamental properties of **1-tert-butyl-4-nitrobenzene** are summarized in the table below.

| Property          | Value  |
|-------------------|--|
| IUPAC Name        | 1-tert-butyl-4-nitrobenzene[3]                                     |
| CAS Number        | 3282-56-2[3][4][5][6]  |
| Molecular Formula | C <sub>10</sub> H <sub>13</sub> NO <sub>2</sub> [1][3][4][5][6][7] |
| Molecular Weight  | 179.22 g/mol [1][3][7][8]  |
| Appearance        | White to pale yellow crystalline solid[1][2]                       |
| Boiling Point     | 258.6 °C at 760 mmHg[9]  |
| Melting Point     | 37–39 °C[2]  |
| Synonyms          | 4-tert-butylnitrobenzene, p-nitro-t-butylbenzene[1][3]             |

## Synthesis and Experimental Protocols

Several synthetic routes to **1-tert-butyl-4-nitrobenzene** have been established, ranging from classical nitration reactions to more modern catalytic methods.



[Click to download full resolution via product page](#)

**Figure 1: Synthetic Pathways to 1-tert-butyl-4-nitrobenzene**

## Detailed Experimental Protocols

**Protocol 1: Direct Nitration of tert-Butylbenzene**<sup>[1]</sup> This is a traditional method for electrophilic aromatic substitution.

- Cool a mixture of concentrated nitric acid and sulfuric acid.
- Slowly add tert-butylbenzene to the cooled nitrating mixture while maintaining a low temperature.
- After the addition is complete, allow the reaction to proceed until completion.
- Pour the reaction mixture over ice and extract the product with a suitable organic solvent.

- Wash the organic layer, dry it over an anhydrous salt, and remove the solvent under reduced pressure.
- Purify the crude product by recrystallization or column chromatography.

Protocol 2: Synthesis from 4-tert-Butylaniline[7] This modern approach offers high yields under milder conditions.

- Dissolve 4-tert-butylaniline (1.0 mmol) and potassium carbonate (1.0 mmol) in acetonitrile (3 mL).
- Add a 50% aqueous solution of hydrogen peroxide (3.0 mmol) to the mixture.
- Stir the mixture at room temperature for 10-15 minutes.
- Remove the solvent under vacuum.
- Extract the residue three times with ethyl acetate.
- Wash the combined organic layers with brine and dry over anhydrous sodium sulfate.
- Evaporate the solvent to obtain the crude product.
- Purify the product by column chromatography using a hexane/ethyl acetate mixture to achieve a 90% yield.

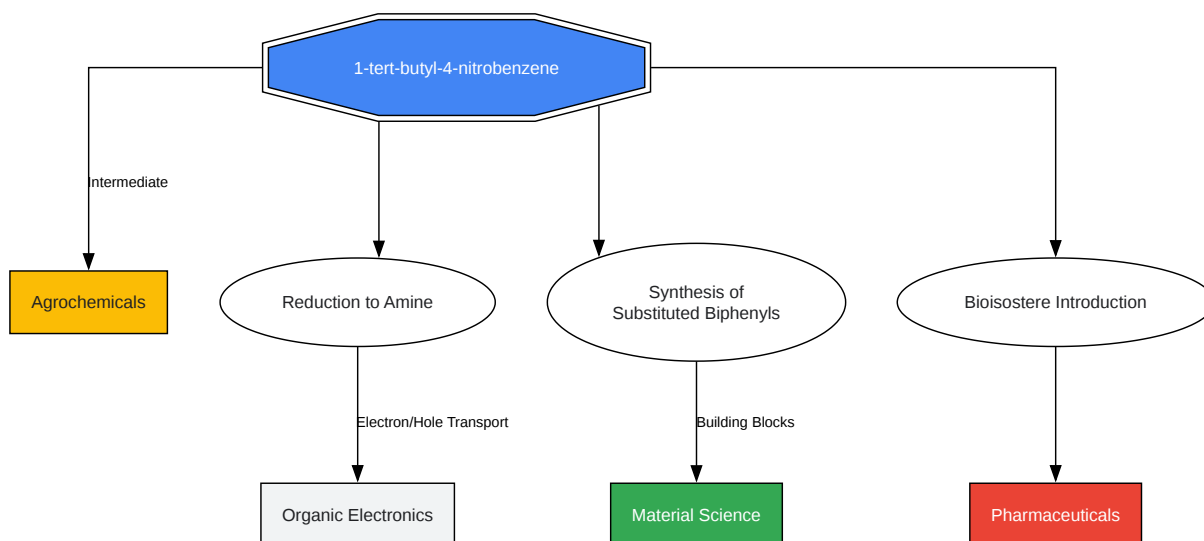
Protocol 3: Copper-Catalyzed Synthesis from 1-tert-butyl-4-iodobenzene[7][10] This method is suitable for substrates where direct nitration is not feasible.

- In an oven-dried pressure tube under a nitrogen atmosphere, combine 1-tert-butyl-4-iodobenzene (0.5 mmol), copper(II) trifluoromethanesulfonate (45 mg, 0.125 mmol), potassium nitrite (128 mg, 1.5 mmol), and anhydrous dimethylsulfoxide (0.6 mL).
- Seal the tube and purge with nitrogen for 5 minutes.
- Stir the mixture at room temperature for 10 minutes.
- Gradually heat the reaction to 130 °C and maintain this temperature for 48 hours.

- After cooling to room temperature, quench the reaction with ice water and extract with ethyl acetate (3 x 10 mL).
- Combine the organic phases, dry with anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography.

## Applications in Research and Development

**1-tert-butyl-4-nitrobenzene** serves as a versatile intermediate in various fields, including medicinal chemistry and materials science.<sup>[1]</sup>



[Click to download full resolution via product page](#)

**Figure 2:** Potential Applications of **1-tert-butyl-4-nitrobenzene**

## Organic Synthesis

It is a key starting material for synthesizing more complex molecules. The nitro group can be readily reduced to an amine, which can then undergo a wide range of further transformations.<sup>[1]</sup> This makes it a valuable precursor for creating substituted anilines, which are important in the pharmaceutical and agrochemical industries.<sup>[2]</sup>

## Medicinal Chemistry

In drug development, the nitro group can be used as a bioisostere for other functional groups, potentially leading to new pharmaceuticals with improved properties.<sup>[1]</sup> While nitro-containing drugs have been associated with toxicity, careful molecular design can mitigate these risks, and they remain a feature of some therapeutics.<sup>[11]</sup>

## Materials Science and Organic Electronics

The reduction of the nitro group to an amine allows for the introduction of functionalities suitable for electron or hole transport in organic electronic devices.<sup>[1]</sup> Furthermore, **1-tert-butyl-4-nitrobenzene** is used to prepare substituted biphenyls, which are important building blocks for new materials.<sup>[1]</sup> The bulky tert-butyl group can also influence the self-assembly properties of molecules, making it a candidate for developing new functional materials.<sup>[1]</sup>

## Safety and Handling

Limited specific toxicity data is available for **1-tert-butyl-4-nitrobenzene**. However, as with many aromatic nitro compounds, it is considered harmful if swallowed, inhaled, or absorbed through the skin.<sup>[3]</sup> It can cause irritation to the skin, eyes, and respiratory system.<sup>[1]</sup> Appropriate personal protective equipment should be used when handling this compound. It can also react with strong oxidizing agents.<sup>[1]</sup>

## Conclusion

**1-tert-butyl-4-nitrobenzene** is a valuable compound in organic chemistry with a well-defined set of properties and synthetic routes. Its utility as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials makes it a subject of continued interest for researchers and professionals in chemical and drug development. The presence of

both a sterically demanding tert-butyl group and a reactive nitro group provides a platform for diverse chemical transformations.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy 1-tert-Butyl-4-nitrobenzene | 3282-56-2 [smolecule.com]
- 2. Buy 1-tert-Butyl-4-nitrobenzene (EVT-317671) | 3282-56-2 [evitachem.com]
- 3. 1-tert-Butyl-4-nitrobenzene | C<sub>10</sub>H<sub>13</sub>NO<sub>2</sub> | CID 76773 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1-tert-Butyl-4-nitrobenzene [webbook.nist.gov]
- 5. 1-tert-Butyl-4-nitrobenzene [webbook.nist.gov]
- 6. 1-tert-Butyl-4-nitrobenzene [webbook.nist.gov]
- 7. 1-TERT-BUTYL-4-NITROBENZENE synthesis - chemicalbook [chemicalbook.com]
- 8. 1-tert-Butyl-4-nitrobenzene (CAS 3282-56-2) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 9. 1-tert-Butyl-4-nitrobenzene | CAS 3282-56-2 | Chemical-Suppliers [chemical-suppliers.eu]
- 10. 1-TERT-BUTYL-4-NITROBENZENE | 3282-56-2 [chemicalbook.com]
- 11. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [IUPAC name for 1-tert-butyl-4-nitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b034581#iupac-name-for-1-tert-butyl-4-nitrobenzene]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)